

3-Ethyl-2,5-dimethylhexane boiling point

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Compound of Interest

Compound Name: 3-Ethyl-2,5-dimethylhexane

CAS No.: 52897-04-8

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An In-depth Technical Guide to the Boiling Point of 3-Ethyl-2,5-dimethylhexane

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive analysis of the boiling point of **3-Ethyl-2,5-dimethylhexane**, a branched-chain alkane. We will explore the theoretical principles governing this critical physical property, placing it within the context of its structural isomers. This document details the causal relationships between molecular structure—specifically, isomeric branching—and intermolecular forces, which dictate the temperatures of phase transitions. Furthermore, a validated experimental protocol for the precise determination of boiling points is presented, designed to ensure accuracy and reproducibility in a research setting. This guide serves as an authoritative resource, integrating foundational chemical principles with practical laboratory application.

Introduction to 3-Ethyl-2,5-dimethylhexane

3-Ethyl-2,5-dimethylhexane is a saturated hydrocarbon with the chemical formula $C_{10}H_{22}$.^[1]^[2]^[3] As a member of the alkane family, it is a nonpolar compound, characterized by single

bonds between its carbon atoms.[4] It is one of the 75 structural isomers of decane, each sharing the same molecular formula but differing in the arrangement of their atoms.[5][6][7] This structural variance gives rise to distinct physical properties, most notably the boiling point, making it a key parameter for identification, purification, and application in various chemical processes. Understanding the factors that determine its boiling point is fundamental to its handling and use in scientific research and development.

Physicochemical Properties and Isomeric Comparison

The physical properties of an alkane are directly dictated by its molecular structure. For **3-Ethyl-2,5-dimethylhexane**, its branched nature significantly influences its boiling point when compared to its linear isomer, n-decane.

Property	3-Ethyl-2,5-dimethylhexane	n-Decane
Molecular Formula	C ₁₀ H ₂₂	C ₁₀ H ₂₂
Molar Mass	142.28 g/mol [2][8]	142.286 g/mol
Boiling Point	154.1 °C to 157 °C[1][8]	~174.1 °C[6][9]
IUPAC Name	3-ethyl-2,5-dimethylhexane[2][10]	Decane
Structure	Branched Chain	Straight Chain

Note: The slight variation in the reported boiling point for **3-Ethyl-2,5-dimethylhexane** can be attributed to differences in experimental conditions and measurement techniques across various data sources.

Theoretical Framework: The Primacy of Molecular Structure

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[11] For nonpolar molecules like alkanes, the energy

required to overcome the intermolecular attractions in the liquid phase and transition to the gaseous phase is determined by the strength of the van der Waals forces, specifically London dispersion forces.[4][12]

The Role of Intermolecular Forces

London dispersion forces are transient electrostatic attractions that arise from temporary fluctuations in electron distribution within a molecule.[12] The strength of these forces is dependent on two primary factors:

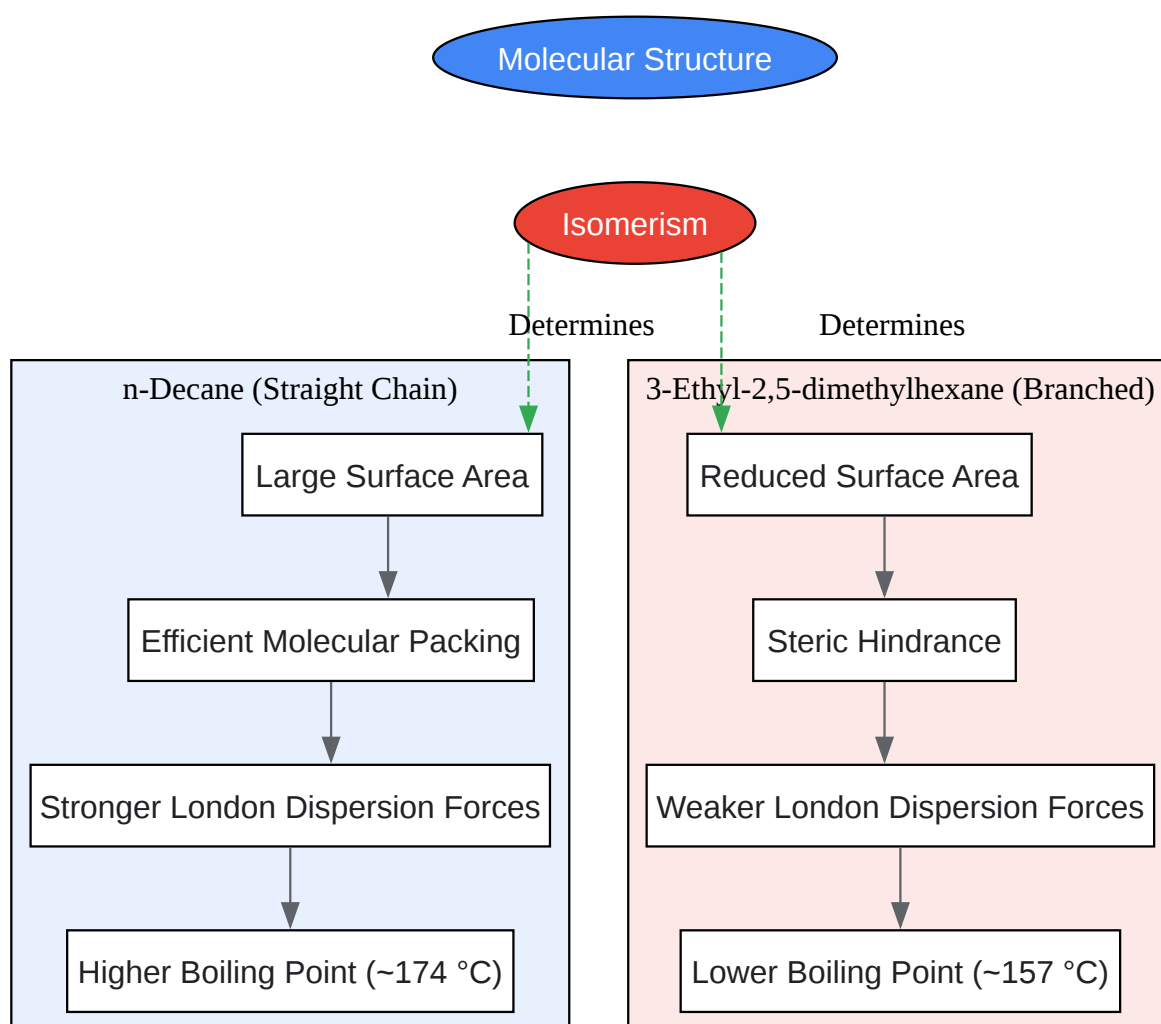
- **Molecular Weight:** As the molar mass of alkanes increases, so does the number of electrons, leading to greater polarizability. This enhances the magnitude of the temporary dipoles, resulting in stronger dispersion forces and a higher boiling point.[12][13]
- **Molecular Surface Area:** The available surface area for intermolecular contact is critical. Molecules that can pack closely together experience stronger cumulative dispersion forces.

Causality of Branching on Boiling Point

While **3-Ethyl-2,5-dimethylhexane** and n-decane have identical molecular weights, their boiling points differ significantly due to structural branching.[4][14]

- **n-Decane:** Its linear, elongated structure allows for a large surface area of contact between adjacent molecules. This close packing maximizes the effectiveness of London dispersion forces, requiring more thermal energy to separate the molecules into the gas phase.
- **3-Ethyl-2,5-dimethylhexane:** The presence of ethyl and methyl branches creates a more compact, somewhat spherical shape.[4][15] This steric hindrance prevents the molecules from packing as closely as their linear counterparts, reducing the effective surface area for intermolecular interactions.[13][15] Consequently, the overall dispersion forces are weaker, and a lower temperature is sufficient to reach the boiling point.[14][15]

The following diagram illustrates this fundamental relationship.



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Caption: Relationship between alkane structure and boiling point.

Experimental Protocol: Boiling Point Determination via Thiele Tube

For the precise determination of a liquid's boiling point, especially with limited sample volumes typical in research, the Thiele tube method is highly reliable and efficient.^[16] This protocol is a

self-validating system; the sharpness of the boiling point range observed is a direct indicator of the compound's purity.

Principle of the Method

This technique relies on the definition of boiling point: the temperature at which the vapor pressure of the liquid equals the applied atmospheric pressure. An inverted capillary tube traps the sample's vapor, allowing for the precise observation of this equilibrium point upon cooling.

[16]

Materials and Apparatus

- **3-Ethyl-2,5-dimethylhexane** sample (~0.5 mL)
- Thiele tube
- High-temperature mineral oil or silicone oil
- Thermometer (calibrated, appropriate range)
- Small-diameter test tube (e.g., 10 x 75 mm)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (Bunsen burner or heating mantle)
- Stand and clamp

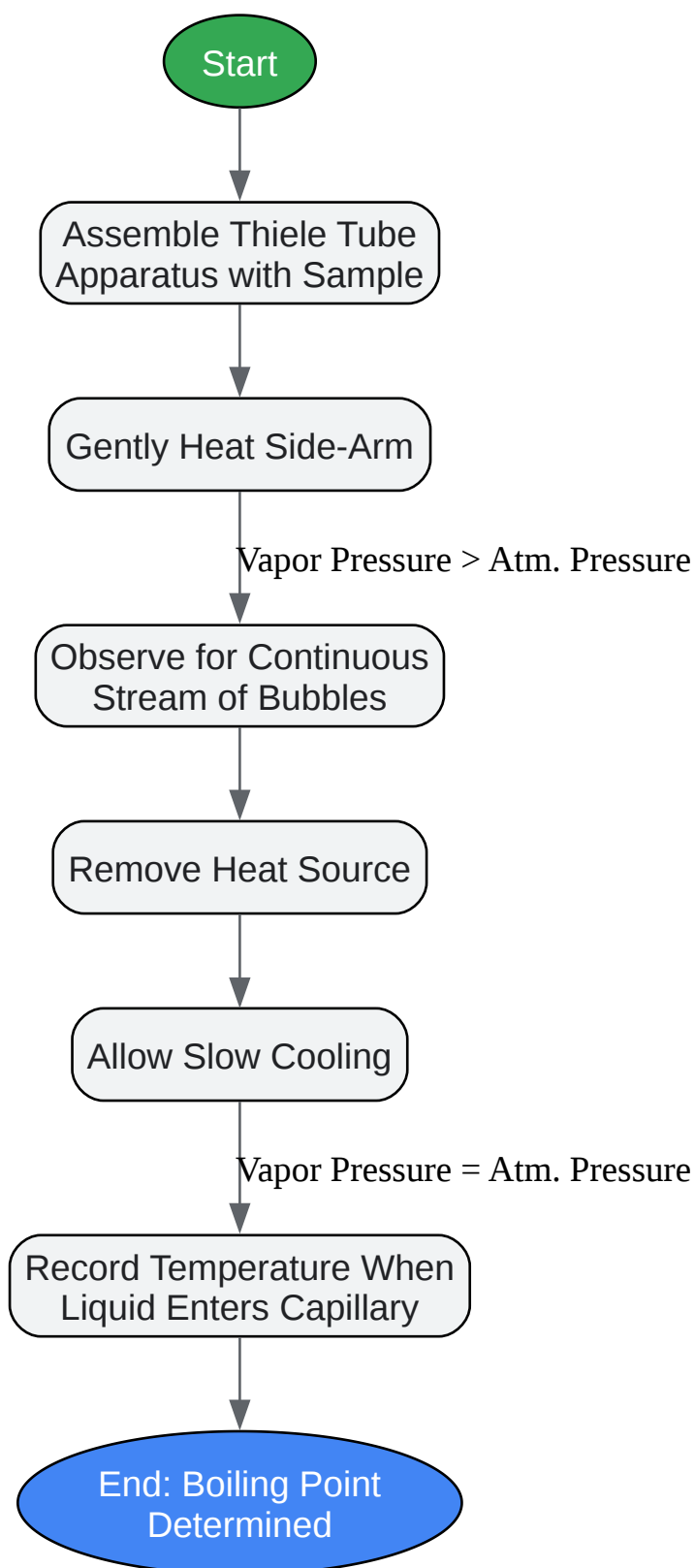
Step-by-Step Methodology

- Apparatus Assembly:
 - Fill the Thiele tube with heating oil to a level just above the top of the side-arm.
 - Add approximately 0.5 mL of **3-Ethyl-2,5-dimethylhexane** to the small test tube.
 - Place the capillary tube, sealed-end-up, into the test tube containing the sample.

- Attach the test tube to the thermometer using a rubber band. Ensure the sample is level with the thermometer bulb. The rubber band should be positioned above the oil level to prevent degradation.
- Insert the thermometer assembly into the Thiele tube, ensuring the thermometer bulb is below the side-arm. Clamp the setup securely.
- Heating and Observation:
 - Gently heat the side-arm of the Thiele tube. The design of the tube ensures uniform heat circulation via convection.
 - As the temperature rises, air trapped in the capillary tube will expand and slowly bubble out.
 - Upon approaching the boiling point, the sample's vapor pressure will increase, forcing a continuous and rapid stream of bubbles to emerge from the open end of the capillary tube.
 - Causality: This rapid stream indicates that the vapor pressure of the sample has exceeded the atmospheric pressure.
- Cooling and Measurement:
 - Remove the heat source and allow the apparatus to cool slowly.
 - The stream of bubbles will slow and eventually stop. The moment the bubbling ceases and the liquid is drawn back into the capillary tube, record the temperature.
 - Self-Validation: This is the precise point where the external atmospheric pressure equals the sample's vapor pressure. This recorded temperature is the boiling point. A pure compound will exhibit a sharp, reproducible boiling point. Impurities will typically cause the boiling to occur over a wider temperature range.^[17]
- Data Recording:
 - Record the observed boiling point.

- It is critical to also record the ambient atmospheric pressure, as boiling points are pressure-dependent. Standard boiling points are reported at 1 atm (760 mmHg).

Experimental Workflow Diagram



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Caption: Workflow for boiling point determination using the Thiele tube method.

Conclusion

The boiling point of **3-Ethyl-2,5-dimethylhexane** is experimentally determined to be in the range of 154-157 °C. This value is significantly lower than that of its linear isomer, n-decane, providing a clear and quantifiable demonstration of the influence of molecular structure on physical properties. The reduced surface area and steric hindrance caused by its ethyl and methyl branches weaken the intermolecular London dispersion forces, requiring less thermal energy for vaporization. The accurate determination of this property, using validated methods such as the Thiele tube protocol, is essential for the identification, purification, and effective application of this compound in research and industrial settings.

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